

An In-depth Technical Guide on the Solubility of 5-Bromo-2-isopropoxypyrimidine

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Compound of Interest

Compound Name: 5-Bromo-2-isopropoxypyrimidine

Cat. No.: B176004

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For Researchers, Scientists, and Drug Development Professionals

Abstract: This technical guide addresses the solubility of **5-Bromo-2-isopropoxypyrimidine** (CAS No. 121487-12-5), a key intermediate in pharmaceutical synthesis. An exhaustive search of scientific literature and chemical databases indicates a lack of publicly available quantitative solubility data for this compound. This guide summarizes the inferred qualitative solubility based on related compounds and provides a detailed experimental protocol for the quantitative determination of its solubility. This information is intended to assist researchers and drug development professionals in effectively utilizing **5-Bromo-2-isopropoxypyrimidine** in various solvent systems for applications such as reaction chemistry, purification, and formulation.

Introduction to 5-Bromo-2-isopropoxypyrimidine

5-Bromo-2-isopropoxypyrimidine is a halogenated pyrimidine derivative with the chemical formula C₇H₉BrN₂O.^{[1][2]} Its structure, featuring a pyrimidine ring substituted with a bromine atom and an isopropoxy group, makes it a valuable building block in medicinal chemistry and organic synthesis. Understanding its solubility is crucial for its effective handling, reaction optimization, and formulation development.

Solubility Data

Quantitative solubility data for **5-Bromo-2-isopropoxypyrimidine** in various organic and aqueous solvents is not readily available in the current body of scientific literature. However, based on solvents used in the synthesis and purification of similar brominated pyrimidine

compounds, a qualitative assessment of its likely solubility can be inferred. For instance, solvents such as dichloromethane and ethanol are commonly used in reactions involving pyrimidine derivatives.[3][4]

Table 1: Inferred Qualitative Solubility of **5-Bromo-2-isopropoxypyrimidine**

Solvent Class	Solvent Examples	Inferred Qualitative Solubility	Rationale
Halogenated Alkanes	Dichloromethane, Chloroform	Likely Soluble	Often used as a solvent for reactions and extractions of related brominated pyrimidines.[3][5]
Alcohols	Ethanol, Methanol	Likely Soluble	Used for recrystallization and as a reaction solvent for similar compounds.[3]
Polar Aprotic Solvents	Dimethyl Sulfoxide (DMSO)	Likely Soluble	Generally a good solvent for a wide range of organic compounds.
Ethers	Diethyl ether, Tetrahydrofuran (THF)	Likely Slightly Soluble	Common solvents for organic synthesis; solubility may vary.
Non-polar Solvents	Hexane, Toluene	Likely Sparingly Soluble to Insoluble	The polar nature of the pyrimidine ring may limit solubility in non-polar solvents.
Aqueous Solvents	Water	Likely Insoluble	The presence of the bromo and isopropoxy groups likely imparts significant hydrophobicity.

Note: This table is based on inferences from related compounds and general principles of solubility. Experimental verification is highly recommended for any practical application.

Experimental Protocol for Solubility Determination (Equilibrium Gravimetric Method)

The following is a detailed, generalized protocol for the experimental determination of the solubility of **5-Bromo-2-isopropoxypyrimidine** in a given solvent. This method is adapted from established protocols for similar organic compounds.[\[6\]](#)

Objective: To determine the equilibrium solubility of **5-Bromo-2-isopropoxypyrimidine** in a selected solvent at a specific temperature.

Materials:

- **5-Bromo-2-isopropoxypyrimidine** (highly purified)[\[1\]](#)[\[2\]](#)
- Selected solvent (analytical grade)
- Thermostatic shaker or water bath
- Analytical balance (accurate to ± 0.0001 g)
- Vials with airtight seals
- Micropipettes
- Filtration apparatus (e.g., syringe filters with appropriate membrane)
- Drying oven or vacuum desiccator

Procedure:

- Sample Preparation: Add an excess amount of **5-Bromo-2-isopropoxypyrimidine** to a series of vials. The presence of undissolved solid at the end of the equilibration period is essential to ensure a saturated solution.[\[6\]](#)

- Solvent Addition: Accurately add a known volume (e.g., 5.00 mL) of the desired solvent to each vial.[6]
- Equilibration: Tightly seal the vials and place them in a thermostatic shaker or water bath set to the desired temperature (e.g., 25 °C, 37 °C). Allow the mixtures to equilibrate for a sufficient period (typically 24-72 hours) with constant agitation to ensure the solution reaches saturation.[6]
- Phase Separation: After equilibration, cease agitation and allow the vials to stand undisturbed at the set temperature for at least 2 hours to allow the excess solid to settle.
- Sample Withdrawal and Filtration: Carefully withdraw a known volume of the clear supernatant using a pre-heated (to the experimental temperature) micropipette. Immediately filter the solution using a syringe filter to remove any suspended solid particles.
- Gravimetric Analysis:
 - Tare a clean, dry, pre-weighed sample pan.
 - Accurately transfer the filtered saturated solution to the tared pan.
 - Record the exact volume of the solution transferred.
 - Evaporate the solvent in a drying oven at a temperature below the boiling point of the solvent and the melting point of the solute, or in a vacuum desiccator, until a constant weight is achieved.
 - Weigh the sample pan containing the dried solute.
- Calculation: Calculate the solubility using the following formula:

$$\text{Solubility (g/100 mL)} = (\text{Mass of dried solute (g)} / \text{Volume of solution (mL)}) \times 100$$

Data Presentation:

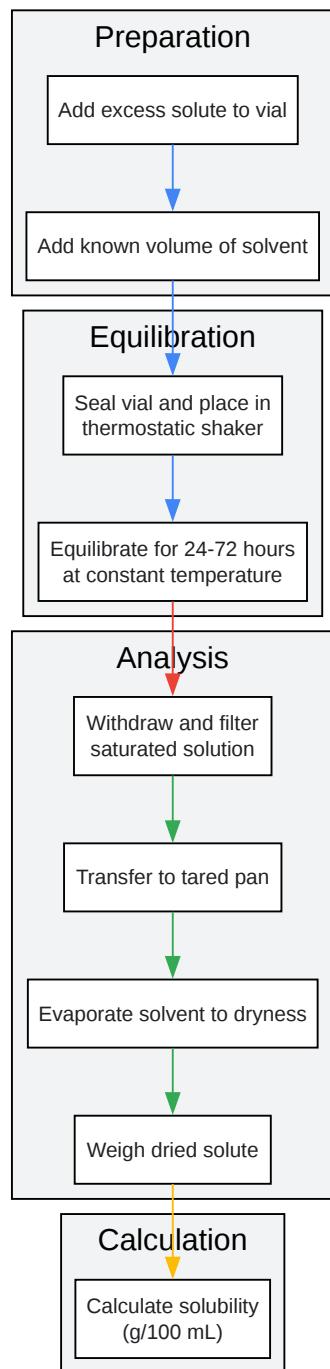
Table 2: Example Data Table for Solubility Measurement

Solvent	Temperature (°C)	Mass of Solute (g)	Volume of Solution (mL)	Calculated Solubility (g/100 mL)

Visualized Experimental Workflow

The following diagram illustrates the key steps in the experimental determination of solubility using the equilibrium gravimetric method.

Workflow for Solubility Determination

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Caption: Experimental workflow for solubility determination.

Conclusion

While quantitative solubility data for **5-Bromo-2-isopropoxypyrimidine** is not currently available in public literature, this guide provides a framework for its qualitative assessment and a detailed protocol for its experimental determination. The provided methodology will enable researchers to generate reliable solubility data, which is essential for the advancement of research and development projects involving this compound. It is recommended that solubility studies be conducted in a range of solvents relevant to the intended application to build a comprehensive solubility profile.

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